

Application Note: Evaluating Trichlormethiazide Toxicology Using 3D Cell Culture Models

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Trichlormethiazide is a thiazide diuretic used in the treatment of hypertension and edema.[1] [2] Its primary mechanism involves the inhibition of the Na+/Cl- cotransporter in the distal convoluted tubules of the kidney, leading to increased excretion of sodium and water.[3][4] Preclinical toxicology assessment is critical for drug safety, and traditional 2D cell culture models often fail to replicate the complex cellular interactions and physiological responses of in vivo tissues.[5][6] This limitation can lead to poor prediction of drug-induced organ injury, such as nephrotoxicity and hepatotoxicity.[7][8]

Three-dimensional (3D) cell culture models, such as spheroids and organoids, offer a more physiologically relevant alternative by mimicking the architecture, cell-cell interactions, and microenvironment of native tissues.[9] For toxicology studies, 3D models of the liver and kidney—the primary organs for drug metabolism and excretion—provide a more accurate platform to assess compound-induced toxicity.[10] These models have been shown to be more predictive of in vivo toxicity compared to their 2D counterparts.[11] This application note provides detailed protocols for the formation of 3D liver and kidney spheroids and their use in evaluating the toxicological profile of **Trichlormethiazide**.

General Experimental Workflow

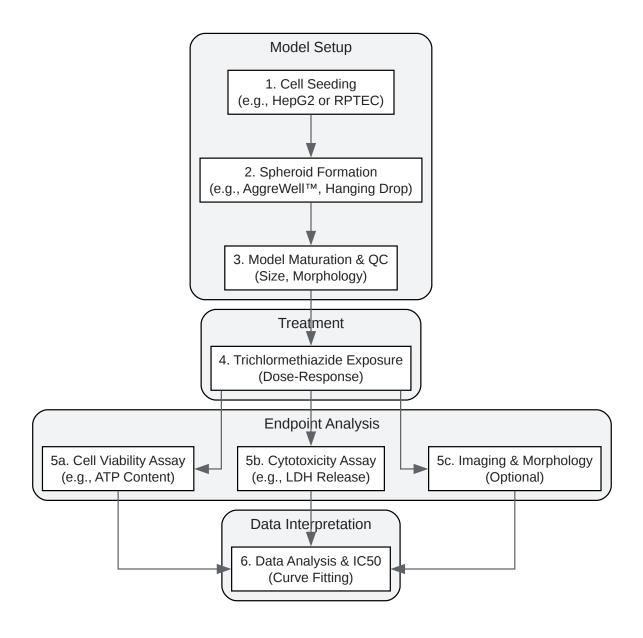




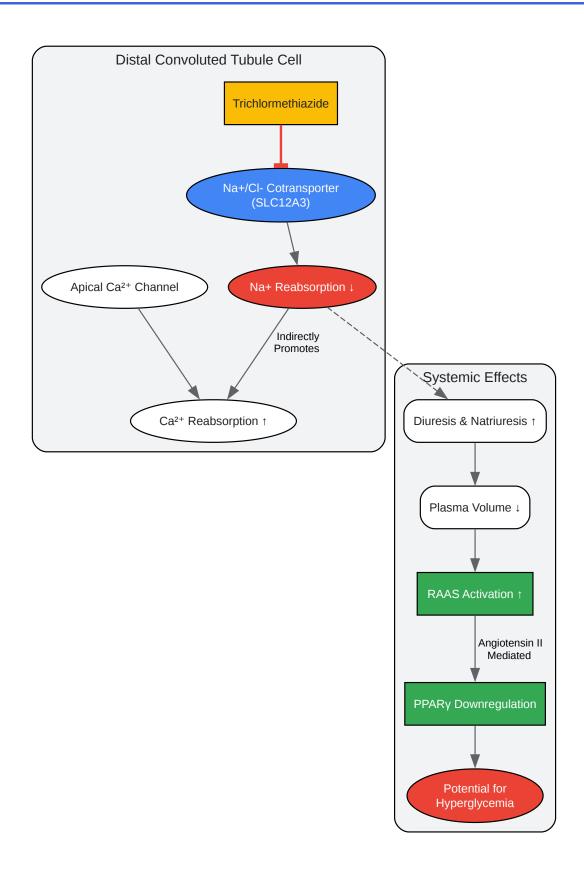


The overall process for assessing **Trichlormethiazide** toxicity in 3D cell models involves several key stages, from initial cell culture and spheroid formation to drug exposure and endpoint analysis. A generalized workflow is depicted below.









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